

Nicotinic Anhydride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Nicotinic anhydride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **nicotinic anhydride**, a key reagent and intermediate in organic synthesis and medicinal chemistry. This document details its chemical properties, synthesis, and reactivity, with a focus on its applications in the development of pharmacologically active compounds.

Core Chemical and Physical Data

Nicotinic anhydride, also known as 3-pyridinecarboxylic acid anhydride, is a derivative of nicotinic acid (Vitamin B3). It serves as a potent acylating agent, primarily utilized in the esterification and amidation of various substrates. Its properties are summarized below.

Property	Value	Citations
Chemical Formula	C ₁₂ H ₈ N ₂ O ₃	[1][2]
Molecular Weight	228.20 g/mol	[2]
IUPAC Name	pyridine-3-carbonyl pyridine-3-carboxylate	[2]
CAS Number	16837-38-0	[1]
Appearance	White to off-white solid	
Melting Point	122–125 °C	[3]
Solubility	Soluble in polar organic solvents	

Synthesis of Nicotinic Anhydride

A common and efficient method for the synthesis of **nicotinic anhydride** involves the reaction of nicotinic acid with phosgene in the presence of triethylamine.[3] This procedure is favored for its high yield and relative simplicity.

Experimental Protocol: Synthesis from Nicotinic Acid and Phosgene[3]

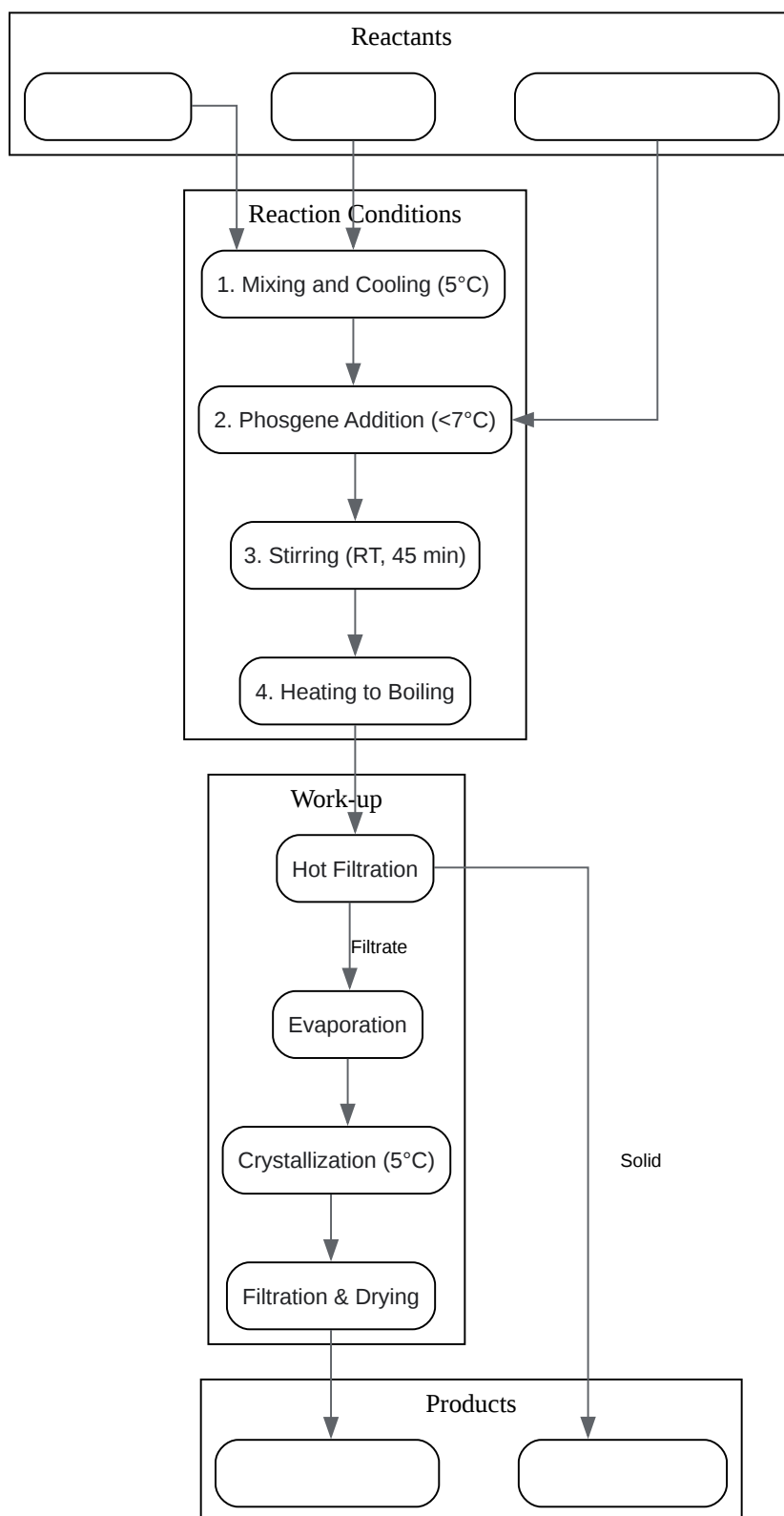
Materials:

- Nicotinic acid
- Anhydrous benzene
- Triethylamine (freshly distilled)
- 12.5% solution of phosgene in benzene
- Anhydrous cyclohexane

Procedure:

- A suspension of 10 g (0.081 mole) of nicotinic acid in 275 ml of anhydrous benzene is placed in a three-necked flask. To remove residual moisture, approximately 75 ml of benzene is distilled off.
- The mixture is cooled to 5°C in an ice bath, and 8.65 g (0.086 mole) of triethylamine is added, resulting in a clear solution.
- While maintaining the temperature below 7°C, 34 g of a 12.5% solution of phosgene in benzene is added dropwise. Triethylamine hydrochloride precipitates immediately.
- The reaction mixture is stirred at room temperature for 45 minutes and then heated to boiling.
- The hot mixture is filtered to remove the triethylamine hydrochloride precipitate. The filter cake is washed with warm benzene.
- The combined filtrate and washes are evaporated to dryness.
- The residue is treated with a hot mixture of benzene and cyclohexane (2:3) and filtered to remove any remaining insoluble material.
- The filtrate is cooled to 5°C for 18 hours to induce crystallization.
- The crystalline **nicotinic anhydride** is collected by filtration, washed with a cold benzene-cyclohexane mixture, and dried under vacuum.

Expected Yield: 87–93%



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Synthesis workflow for **nicotinic anhydride**.

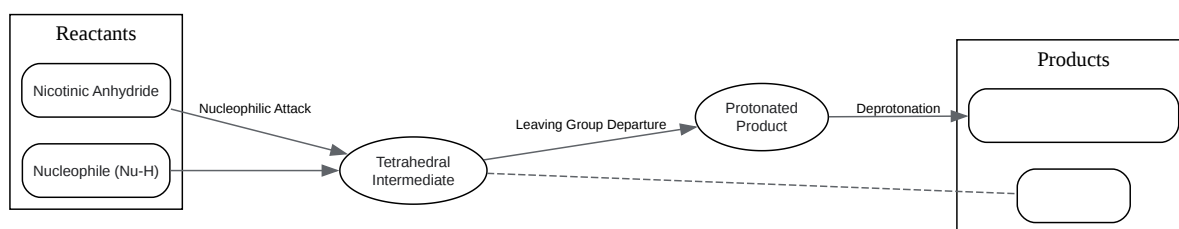
Chemical Reactivity and Mechanisms

Nicotinic anhydride is a versatile acylating agent, readily participating in nucleophilic acyl substitution reactions.[4] Its reactivity stems from the presence of two electrophilic carbonyl carbons and a good leaving group (a nicotinate anion).

General Acylation Mechanism

The reaction with nucleophiles such as alcohols, amines, or water follows a general two-step mechanism:

- **Nucleophilic Attack:** The nucleophile attacks one of the carbonyl carbons of the anhydride, leading to the formation of a tetrahedral intermediate.
- **Leaving Group Departure:** The tetrahedral intermediate collapses, reforming the carbonyl double bond and expelling a nicotinate anion as the leaving group. Subsequent proton transfer steps neutralize the product.



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General mechanism of nucleophilic acyl substitution.

Applications in Drug Development and Organic Synthesis

The primary application of **nicotinic anhydride** is in the synthesis of nicotinic acid esters and amides, many of which are of interest in drug development. Nicotinic acid and its derivatives

are known to interact with nicotinic acetylcholine receptors (nAChRs), which are implicated in various neurological and inflammatory processes.

Synthesis of Nicotinic Acid Esters

Nicotinic anhydride is an effective reagent for the esterification of alcohols, including complex molecules like steroids.[5]

Experimental Protocol: Esterification of Testosterone[5]

Materials:

- **Nicotinic anhydride**
- Testosterone
- Sodium bicarbonate solution
- Water

Procedure:

- 14 parts by weight of **nicotinic anhydride** are heated to 140°C in a reaction vessel.
- 15 parts by weight of testosterone are added to the molten anhydride.
- The mixture is maintained at 140°C for 30 minutes with stirring.
- After cooling, the solid mass is crushed and suspended in 500 parts by volume of water.
- A solution of sodium bicarbonate is added to dissolve unreacted anhydride and the nicotinic acid byproduct.
- The insoluble product, testosterone-17-nicotinate, is collected by filtration, washed with water, and dried.

Characterization

The structure and purity of **nicotinic anhydride** can be confirmed using standard analytical techniques.

- Fourier-Transform Infrared (FTIR) Spectroscopy: The FTIR spectrum of an anhydride is characterized by two distinct carbonyl (C=O) stretching bands, typically appearing in the regions of 1850-1800 cm^{-1} and 1790-1740 cm^{-1} .
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy can be used to confirm the structure of the pyridine rings and the carbonyl carbons. The chemical shifts of the pyridine protons are typically observed in the aromatic region of the ^1H NMR spectrum.[6]

Conclusion

Nicotinic anhydride is a valuable and reactive intermediate in organic and medicinal chemistry. Its utility in the synthesis of nicotinic acid esters and amides makes it an important tool for the development of new therapeutic agents targeting a range of biological pathways. The protocols and data presented in this guide provide a foundation for its effective use in a research and development setting.

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